

CAS number 7720-83-4 chemical properties

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Compound of Interest

Compound Name: *Titanium(IV) iodide*

Cat. No.: *B1583315*

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Core Chemical and Physical Properties

Titanium(IV) iodide, also known as titanium tetraiodide, is an inorganic compound with the formula TiI_4 . It is a notable intermediate in the purification of titanium metal through the van Arkel–de Boer process.^{[1][2]} The compound is characterized as a red-brown to black crystalline solid.^{[1][3]} It is sensitive to air, moisture, and light, and reacts violently with water in a process of hydrolysis.^[4]

Quantitative Data Summary

The fundamental physical and chemical properties of **Titanium(IV) iodide** are summarized in the table below for quick reference.

Property	Value	Citations
Molecular Formula	I ₄ Ti	[5]
Molecular Weight	555.49 g/mol	[3]
Appearance	Red-brown to black crystals or powder	[1][3]
Melting Point	150 °C (302 °F)	[3]
Boiling Point	377 °C (711 °F)	[3]
Density	4.3 g/cm ³ at 25 °C	[3]
Solubility in Water	Hydrolyzes	[1]
Solubility in Organic Solvents	Soluble in dichloromethane, chloroform, and carbon disulfide.[5] Soluble in benzene and cyclohexane.	[5]
Crystal Structure	Cubic (metastable), converts to a more complex, stable form over time.	

Experimental Protocols

Detailed methodologies for the determination of key chemical properties of **Titanium(IV) Iodide** are outlined below. Given the compound's sensitivity to air and moisture, all manipulations should be performed under an inert atmosphere (e.g., argon or nitrogen) using appropriate laboratory techniques such as a glovebox or Schlenk line.

Synthesis of Titanium(IV) Iodide

A common laboratory-scale synthesis of **Titanium(IV) Iodide** involves the direct reaction of titanium metal with elemental iodine.

Materials:

- Titanium powder

- Iodine crystals
- A sealed reaction tube (e.g., a heavy-walled glass ampoule)

Procedure:

- In an inert atmosphere glovebox, place stoichiometric amounts of titanium powder and iodine crystals into a reaction tube.
- Evacuate the tube and seal it under vacuum.
- Heat the sealed tube in a tube furnace to 425 °C.[1] The reaction is exothermic, so the initial heating should be gradual.
- Maintain the temperature for several hours to ensure the reaction goes to completion.
- Cool the furnace slowly to room temperature to allow for the formation of crystalline TiI_4 .
- The resulting product is a dark, crystalline solid.

Determination of Melting Point

The melting point of the air-sensitive TiI_4 is determined using a sealed capillary method.

Materials:

- **Titanium(IV) Iodide** sample
- Glass capillary tubes
- A melting point apparatus or an oil bath
- A thermometer

Procedure:

- Inside an inert atmosphere glovebox, load a small amount of finely powdered **Titanium(IV) Iodide** into a glass capillary tube.

- Seal the open end of the capillary tube using a flame.
- Place the sealed capillary tube into the heating block of a melting point apparatus.
- Heat the sample at a controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- Record the temperature at which the first liquid appears and the temperature at which the last solid melts. This range represents the melting point. For pure TiI_4 , a sharp melting point around 150 °C is expected.[\[3\]](#)

Determination of Boiling Point

The boiling point of TiI_4 can be determined by distillation under atmospheric or reduced pressure, given its ability to be distilled without decomposition.[\[1\]](#)

Materials:

- **Titanium(IV) Iodide** sample
- Distillation apparatus (distilling flask, condenser, receiving flask) suitable for air-sensitive compounds
- Heating mantle
- Thermometer

Procedure:

- Assemble the distillation apparatus under an inert atmosphere.
- Place the **Titanium(IV) Iodide** sample in the distilling flask.
- Heat the flask gently using a heating mantle.
- Record the temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature of the distilling vapor at the thermometer bulb. This temperature is the boiling point. At atmospheric pressure, the boiling point of TiI_4 is 377 °C.[\[3\]](#)

Determination of Solubility

A colorimetric method can be employed to determine the solubility of **Titanium(IV) Iodide** in organic solvents, as described by Tornqvist and Libby (1979).

Materials:

- **Titanium(IV) Iodide**
- Anhydrous organic solvent (e.g., benzene, cyclohexane)
- A spectrophotometer
- Volumetric flasks and pipettes
- A temperature-controlled environment

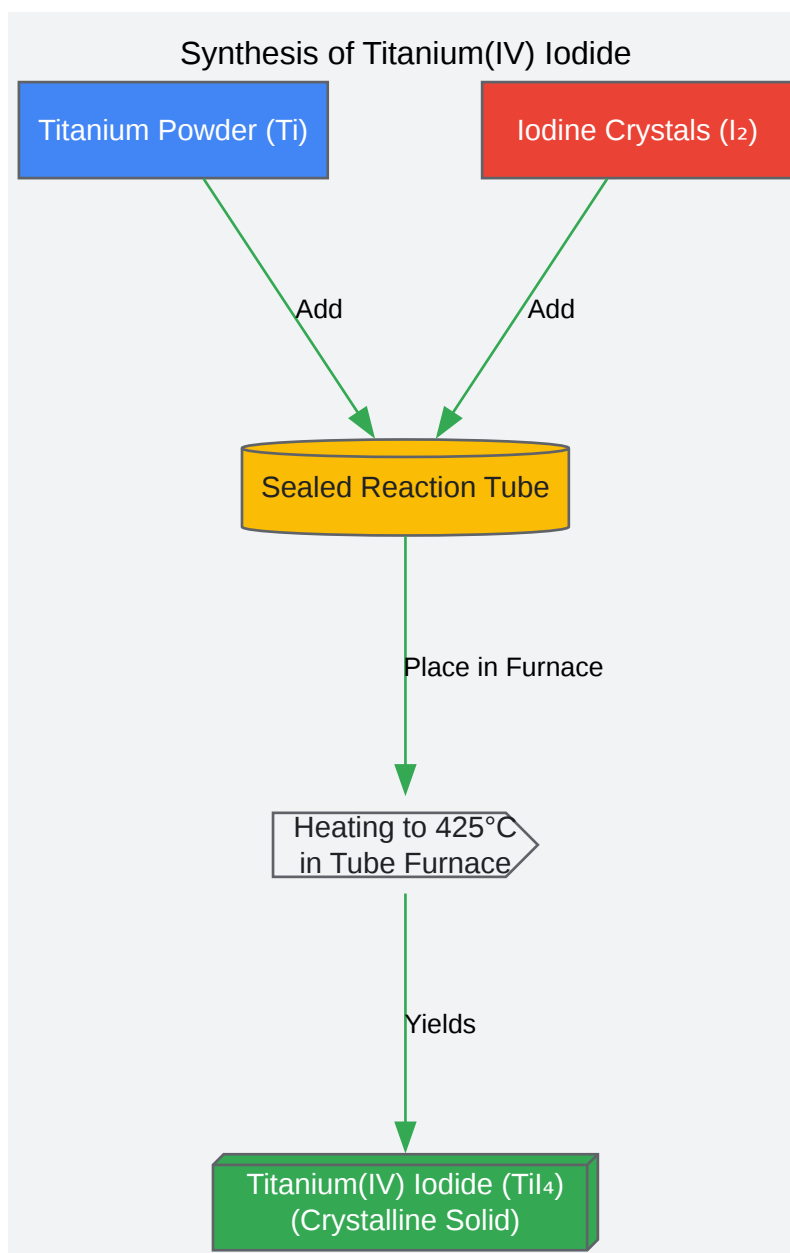
Procedure:

- Prepare a saturated solution of **Titanium(IV) Iodide** in the chosen solvent by adding an excess of the solid to the solvent in a sealed container under an inert atmosphere.
- Agitate the mixture at a constant temperature (e.g., 23 °C) for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- Allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant (the saturated solution) and dilute it to a known concentration in a volumetric flask.
- Measure the absorbance of the diluted solution at a wavelength corresponding to a strong absorption peak for TiI_4 (e.g., around 517 nm in benzene).
- Using a previously established calibration curve of absorbance versus concentration (prepared from standards of known TiI_4 concentration), determine the concentration of TiI_4 in the diluted sample.

- Calculate the original concentration in the saturated solution to determine the solubility. For example, the solubility in benzene at 23 °C was found to be 32.7 g/L.

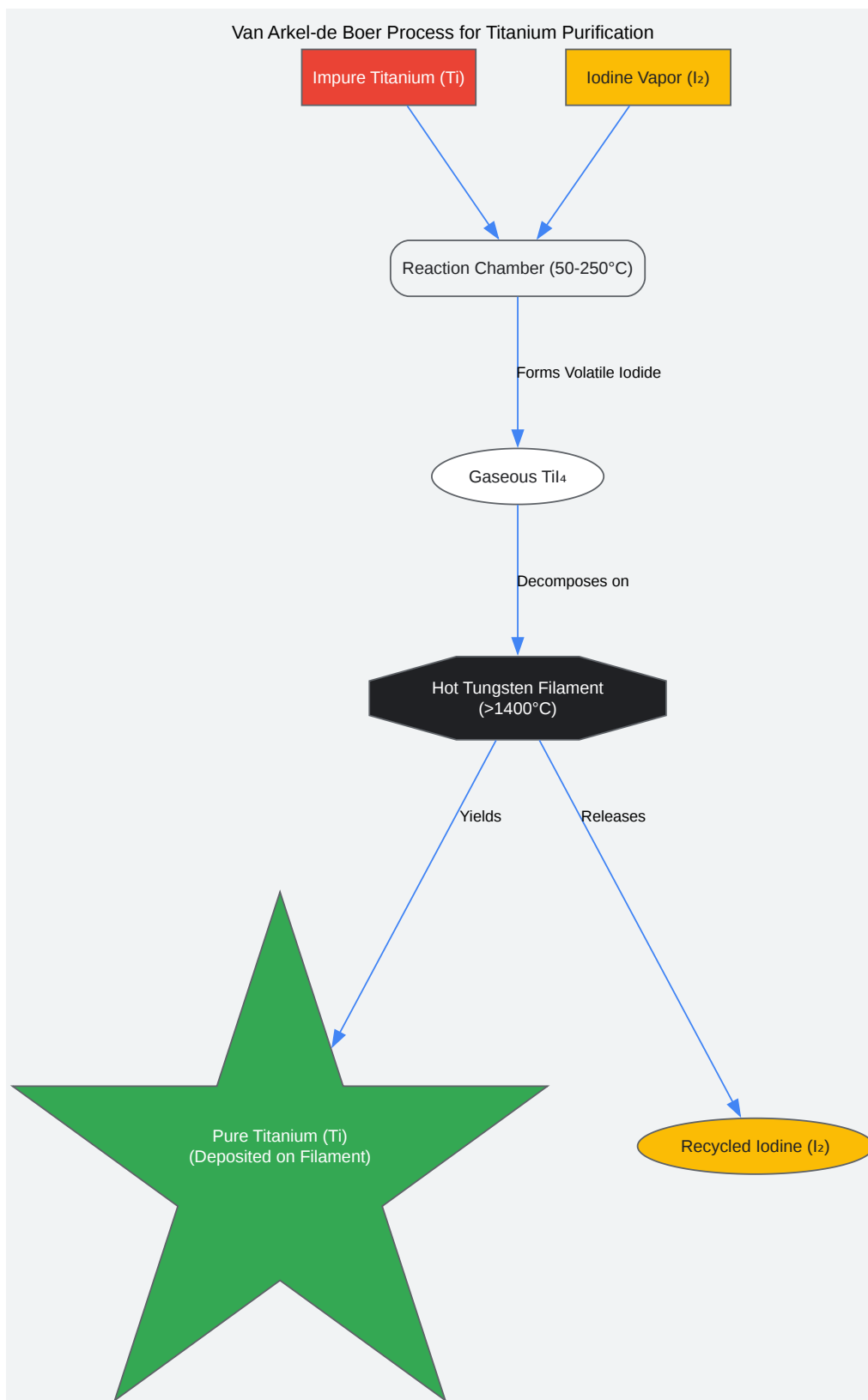
Visualizations

The following diagrams illustrate key processes involving **Titanium(IV) Iodide**.



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Caption: Direct synthesis of **Titanium(IV) Iodide** from its elements.



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Caption: Workflow of the Van Arkel-de Boer process for titanium purification.

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